

# The TRIP13 Inhibitor DCZ5418: A Technical Guide for Researchers

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## Compound of Interest

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For researchers, scientists, and drug development professionals, this document provides an in-depth technical overview of **DCZ5418**, a potent and selective inhibitor of the AAA+ ATPase TRIP13. This guide details its chemical properties, mechanism of action, and its potential as a therapeutic agent in multiple myeloma, supported by experimental data and detailed protocols.

## Core Compound Information

**DCZ5418** has been identified as a promising small molecule inhibitor targeting Thyroid Hormone Receptor Interacting Protein 13 (TRIP13), a key regulator of the spindle assembly checkpoint and DNA damage response.<sup>[1][2]</sup> Its chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	2883709-99-5	<sup>[1]</sup>
Molecular Weight	362.42 g/mol	<sup>[1]</sup>

## Mechanism of Action and Therapeutic Potential

**DCZ5418** functions as a direct inhibitor of TRIP13, exhibiting anti-multiple myeloma (MM) activity both in laboratory settings and in living organisms.<sup>[1]</sup> By targeting TRIP13, **DCZ5418** disrupts critical cellular processes in cancer cells, leading to cell death and inhibition of tumor growth.

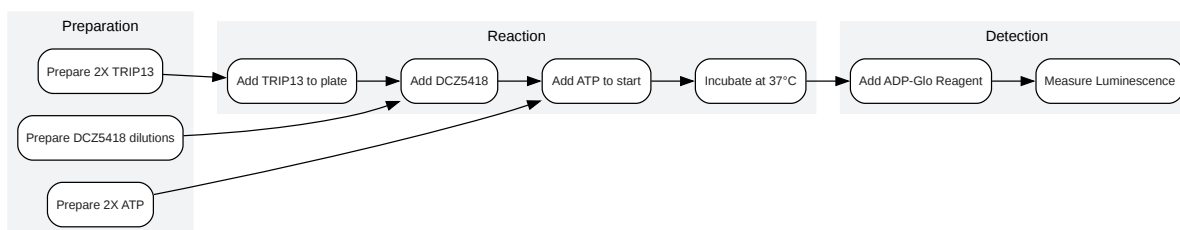
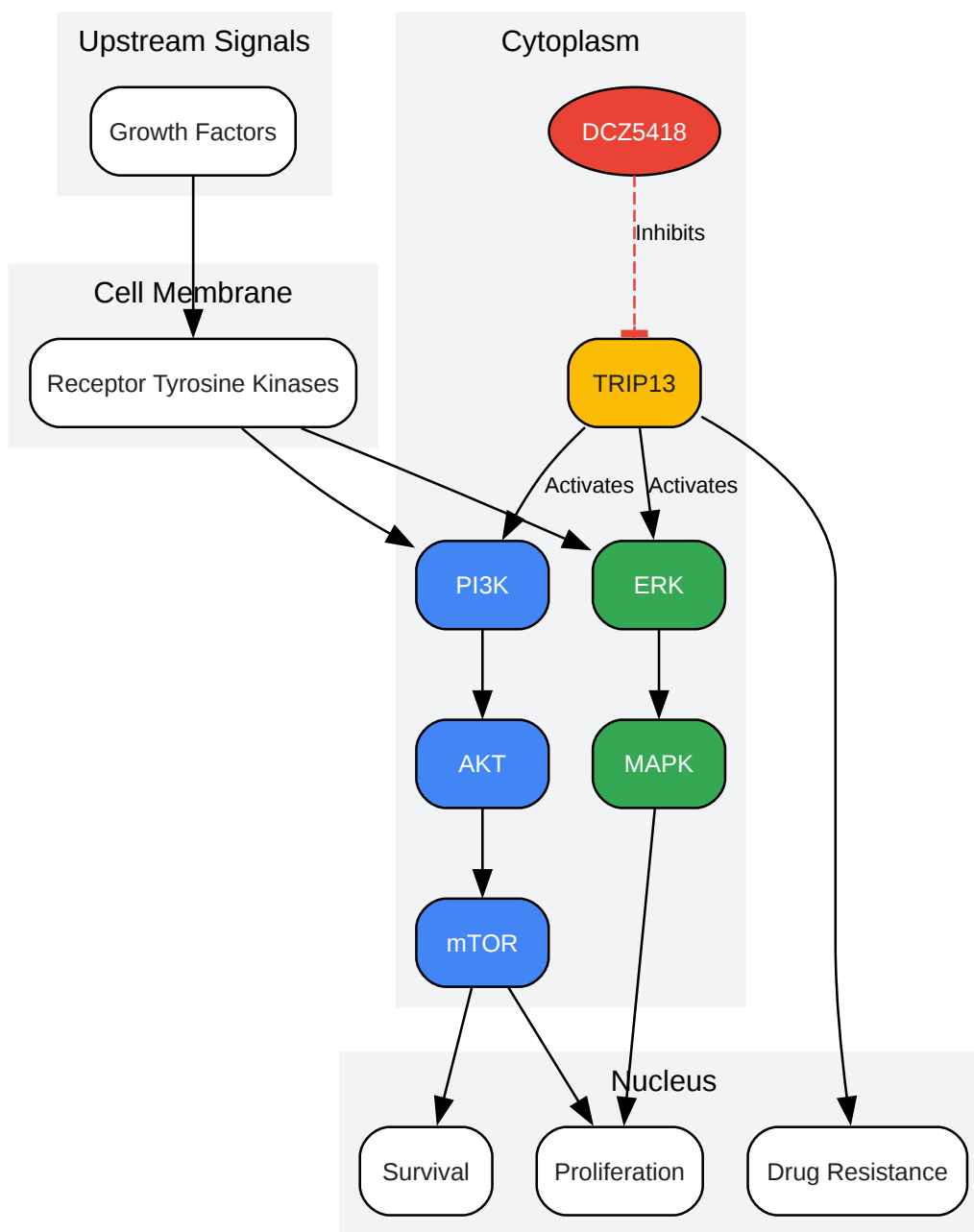
The overexpression of TRIP13 has been linked to the progression of various cancers, including multiple myeloma.[2] TRIP13 is involved in several key signaling pathways that promote cancer cell proliferation, survival, and drug resistance. **DCZ5418**'s inhibitory action on TRIP13 has been shown to modulate these pathways, highlighting its therapeutic potential.

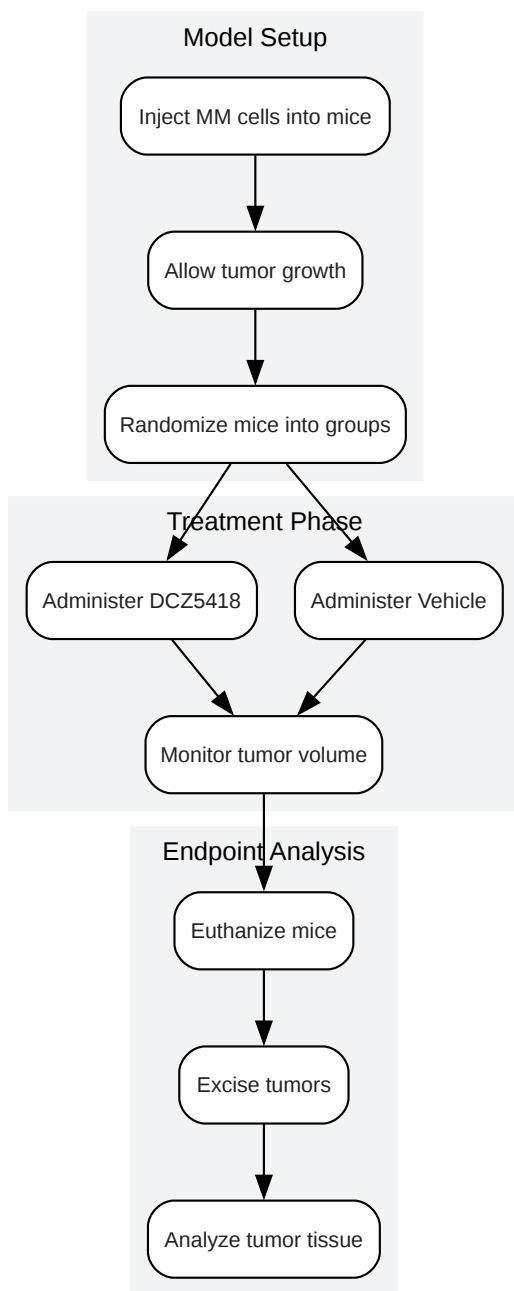
## Signaling Pathways Affected by DCZ5418

The inhibition of TRIP13 by **DCZ5418** impacts several downstream signaling pathways crucial for cancer cell survival and proliferation. These include:

- **PI3K/AKT/mTOR Pathway:** Overexpression of TRIP13 can activate this pathway, promoting cell growth and survival.[3]
- **ERK/MAPK Signaling Axis:** **DCZ5418** has been shown to inhibit this pathway, which is critical for cell proliferation and differentiation.[4]

Below is a diagram illustrating the central role of TRIP13 in these signaling cascades and the point of intervention for **DCZ5418**.





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